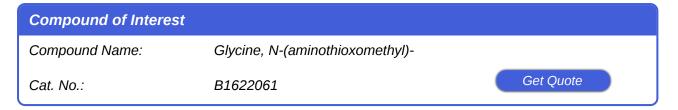


Application Notes and Protocols: Functionalizing Surfaces with Glycine, N-(aminothioxomethyl)-

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For Researchers, Scientists, and Drug Development Professionals

Introduction

"Glycine, N-(aminothioxomethyl)-", a derivative of the simplest amino acid, glycine, presents a versatile platform for the functionalization of various surfaces. This molecule incorporates a terminal thiourea group, known for its strong affinity to noble metal surfaces like gold, and a carboxylic acid group from the glycine backbone, which can be further modified for covalent attachment of biomolecules. This unique combination makes it an ideal candidate for creating biocompatible and functional surfaces for a range of applications in biomedical research and drug development, including biosensing, targeted drug delivery, and tissue engineering.

The thiourea moiety allows for the formation of stable self-assembled monolayers (SAMs) on metal substrates, providing a robust and well-defined surface chemistry. The exposed glycine component not only enhances hydrophilicity and biocompatibility but also offers a reactive handle for the immobilization of proteins, peptides, nucleic acids, and small molecule drugs.

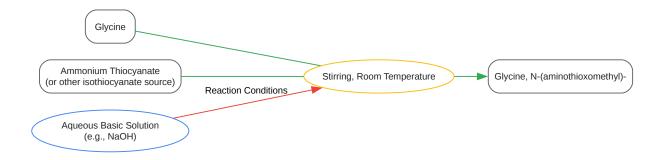
These application notes provide a comprehensive overview of the synthesis of "Glycine, N-(aminothioxomethyl)-", detailed protocols for surface functionalization, and methods for characterization.

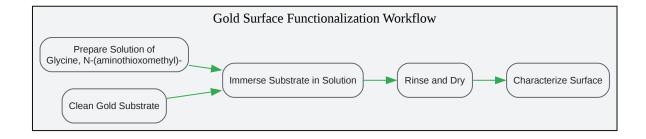
Synthesis of Glycine, N-(aminothioxomethyl)-

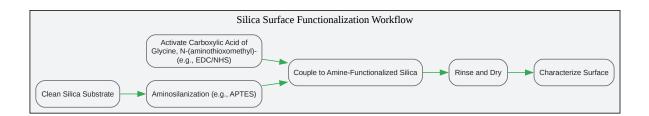


The synthesis of "Glycine, N-(aminothioxomethyl)-" can be achieved through the reaction of glycine with an isothiocyanate precursor. A plausible synthetic route is adapted from the preparation of a similar compound, N-acetyl (amino)thioxo methyl] Glycine.

Reaction Scheme:

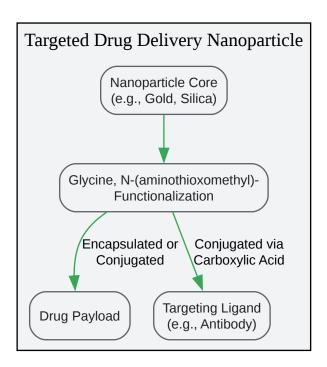












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